

Personal protective equipment for handling LY 303511

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LY 303511

Cat. No.: B1662886

[Get Quote](#)

Essential Safety and Handling Guide for LY303511

Disclaimer: A specific Safety Data Sheet (SDS) for LY303511 is not readily available in the public domain. The following safety and handling information is based on the SDS for its close structural analog, LY294002, and general guidelines for handling potent mTOR inhibitors.^[1] It is imperative to treat LY303511 as a potentially hazardous substance and to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

LY303511 is a potent, cell-permeable mTOR inhibitor and a structural analog of the PI3K inhibitor LY294002. Due to its biological activity, this compound requires stringent handling procedures to ensure the safety of laboratory personnel and to maintain experimental integrity. Primary routes of exposure include inhalation, ingestion, and skin or eye contact.

Compound Data Summary

The following table summarizes the available quantitative data for LY303511.

Property	Value
Molecular Weight	306.36 g/mol
Molecular Formula	C ₁₉ H ₁₈ N ₂ O ₂
Purity	≥98%
Solubility	- DMSO: Up to 100 mM - 1 eq. HCl: Up to 100 mM
Storage	Store at +4°C

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment protocol is mandatory when handling LY303511.

PPE Category	Item	Specifications	Rationale
Hand Protection	Double Nitrile Gloves	Chemotherapy-grade, powder-free. The outer glove should extend over the gown sleeve.	Prevents skin absorption. Double gloving provides an additional layer of protection, and the outer glove can be immediately removed if contaminated.
Body Protection	Disposable Gown	Solid-front, back-closing, long-sleeved gown made of a low-permeability fabric (e.g., polyethylene-coated).	Protects skin and clothing from contamination. Must be discarded as hazardous waste after use or if contaminated.
Eye & Face Protection	Safety Goggles & Face Shield	ANSI Z87.1-compliant safety goggles. A full-face shield should be worn over goggles when handling the powder form or concentrated solutions.	Protects against splashes and aerosolized particles from entering the eyes or face.
Respiratory Protection	N95 Respirator (or higher)	A NIOSH-approved N95 or higher-rated respirator is required when handling the solid form of the compound.	Minimizes the risk of inhaling aerosolized powder.

Operational Plan: Step-by-Step Handling Protocol

All procedures involving the solid form of LY303511 or concentrated stock solutions must be performed in a designated area, such as a certified chemical fume hood or a glove box, to

minimize exposure risk.

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Cover the work surface with an absorbent, disposable liner.
 - Assemble all necessary equipment and reagents before starting.
 - Don the appropriate personal protective equipment as outlined in the table above.
- Weighing and Reconstitution:
 - When weighing the solid compound, use a containment system such as a chemical fume hood to prevent the dispersal of powder.
 - To prepare a stock solution, carefully add the solvent to the vial containing the solid LY303511.
 - Cap the vial securely and vortex or sonicate until the compound is fully dissolved.
- Handling Solutions:
 - Use positive displacement pipettes or dedicated tips to handle solutions of LY303511.
 - Avoid creating aerosols.
 - Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- Post-Handling:
 - After handling is complete, wipe down the work area with an appropriate deactivating solution (if available) or a cleaning agent recommended by your institution's EHS.
 - Dispose of all contaminated materials as hazardous waste.
 - Remove PPE in the reverse order it was put on, being careful to avoid self-contamination.

- Wash hands thoroughly with soap and water.

Disposal Plan

All materials that come into contact with LY303511 are considered hazardous waste and must be disposed of according to institutional and local regulations.[2]

Waste Type	Description	Disposal Container	Disposal Method
Solid Hazardous Waste	Gloves, gown, shoe covers, absorbent liners, weigh boats, pipette tips, empty vials.	Yellow chemotherapy waste bin or other designated, sealed, and labeled hazardous waste container.	High-temperature incineration by a certified hazardous waste management company.
Liquid Hazardous Waste	Unused or expired stock solutions, contaminated solvents.	Labeled, leak-proof hazardous liquid waste container.	Incineration by a certified hazardous waste management company. DO NOT pour down the drain.
Sharps Hazardous Waste	Needles and syringes used for administering the compound in in vivo studies.	Puncture-proof, labeled sharps container designated for chemotherapy/hazardous waste.	Autoclaving followed by incineration or as per institutional protocol for hazardous sharps.

Emergency Procedures

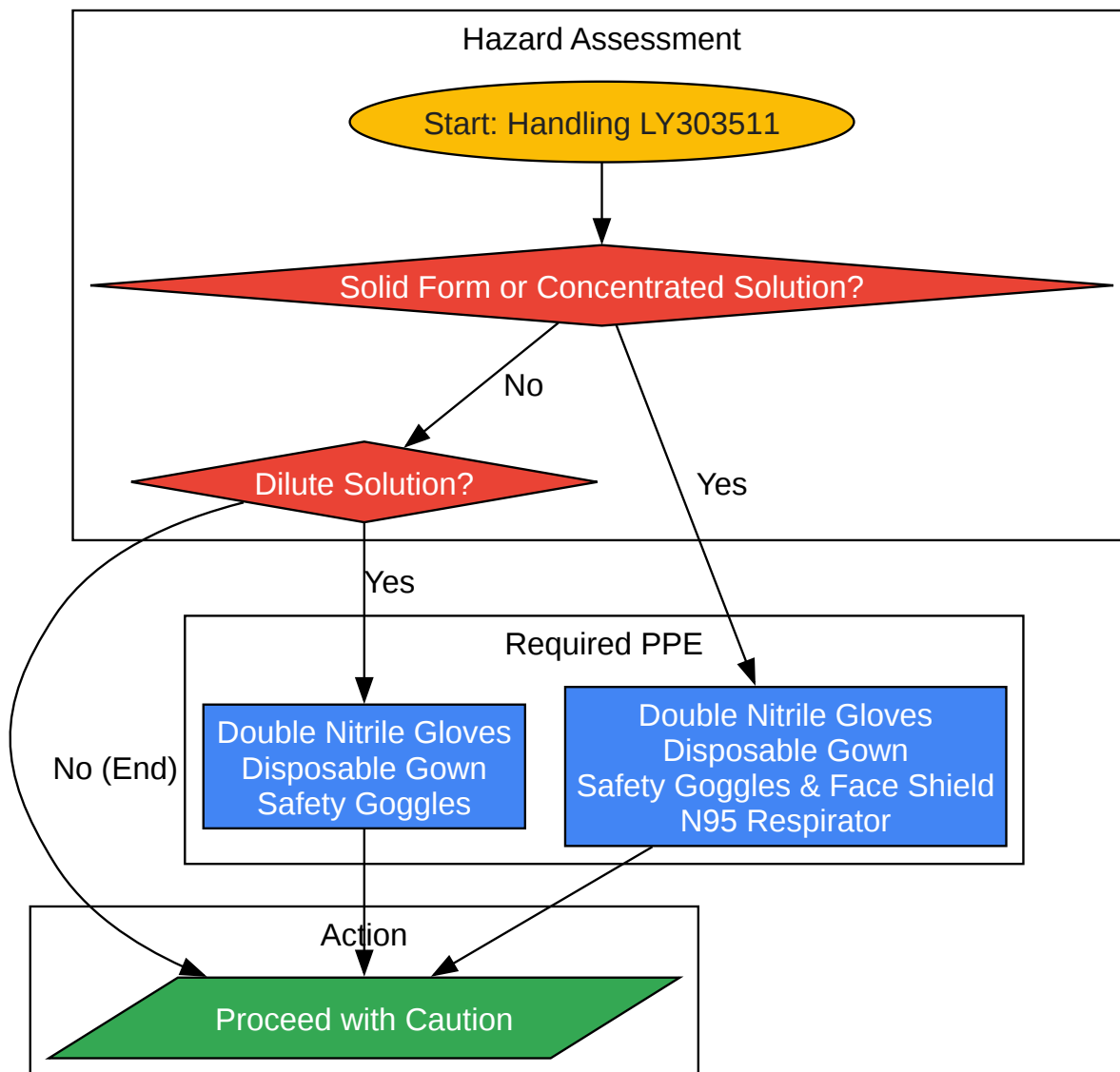
In the event of an exposure or spill, immediate action is critical.

Exposure Type	First-Aid Measures
Skin Contact	Immediately remove contaminated clothing. Rinse the affected skin with copious amounts of water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

For spills, evacuate the area and prevent entry. For small spills, if you are trained and have the appropriate spill kit, absorb the material with an inert substance and place it in a sealed container for hazardous waste disposal. For large spills, or if you are not equipped to handle the spill, contact your institution's EHS immediately.

PPE Selection Workflow

PPE Selection Workflow for Handling LY303511



[Click to download full resolution via product page](#)

Caption: PPE Selection Workflow for Handling LY303511.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling LY 303511]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1662886#personal-protective-equipment-for-handling-ly-303511>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com